

Personal protective equipment for handling 1,10-Decanediol dimethacrylate

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Compound of Interest

Compound Name: 1,10-Decanediol dimethacrylate

Cat. No.: B1580941

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Essential Safety and Handling Guide for 1,10-Decanediol Dimethacrylate

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **1,10-Decanediol dimethacrylate** (CAS 6701-13-9), a hydrophobic, long-chain diacrylate monomer. Adherence to these procedures is critical for minimizing risk and ensuring safe operational and disposal practices.

Core Hazards: **1,10-Decanediol dimethacrylate** is classified as a combustible irritant and a potential skin sensitizer.^[1] Like other acrylates, direct contact with the liquid monomer can cause skin and eye irritation, and repeated exposure may lead to allergic skin reactions.^{[2][3]}

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is the primary defense against exposure. The following table summarizes the recommended PPE for handling **1,10-Decanediol dimethacrylate**.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a face shield.	Protects against splashes of the liquid that can cause serious eye irritation.[2]
Hand Protection	Nitrile gloves. Double gloving is recommended.	Prevents skin contact, which can cause irritation and sensitization.[3][4] Methacrylate monomers can penetrate latex and vinyl gloves quickly.[4]
Body Protection	Laboratory coat.	Protects against incidental skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.	Minimizes the inhalation of any vapors or mists.[1][2]

Operational Plan: Handling and Storage

Engineering Controls:

- Ventilation: Always handle **1,10-Decanediol dimethacrylate** in a well-ventilated area. A chemical fume hood is recommended to control exposure.[1][2]
- Eyewash and Safety Shower: Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.[2][5]

Handling Procedures:

- Review the Safety Data Sheet (SDS) before use.
- Don the appropriate PPE as outlined in the table above.
- Avoid direct contact with the skin, eyes, and clothing.[5]

- Dispense the liquid carefully to avoid splashing.
- Wash hands thoroughly after handling.[5]

Storage:

- Store in a cool, dry, and dark place, away from direct sunlight and heat sources.[2] The recommended storage temperature is between 2-8°C.[6]
- Keep the container tightly closed to prevent contamination and potential polymerization.[6][7]
- Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.[2]

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing.[8] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[5] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[7][9]

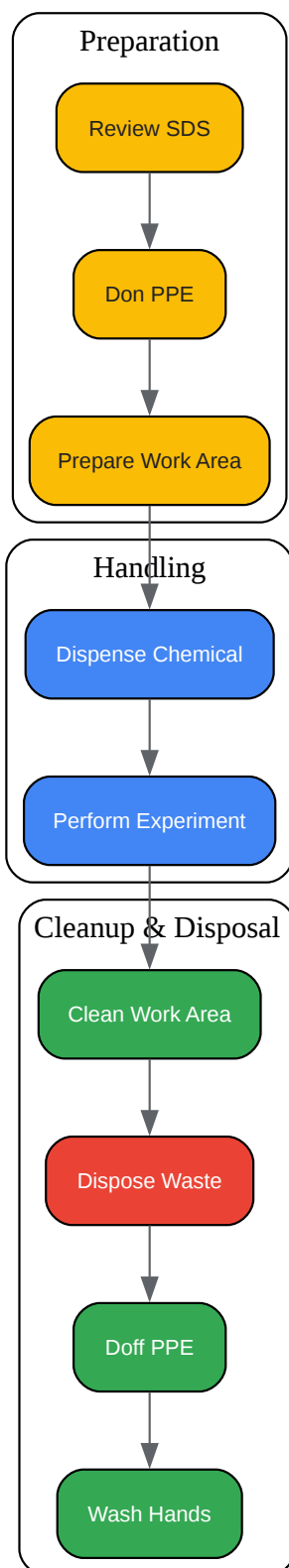
Disposal Plan

The disposal of **1,10-Decanediol dimethacrylate** must comply with all federal, state, and local regulations.[8]

- Waste Characterization: As a chemical waste generator, you are responsible for determining if the waste is classified as hazardous.[8][9]

- Containerization: Collect waste in a suitable, properly sealed, and clearly labeled container. The label should include "Hazardous Waste," the full chemical name, and the accumulation start date.[\[9\]](#)
- Segregation: Do not mix with other waste streams unless permitted by your institution's hazardous waste management plan.[\[9\]](#)
- Licensed Disposal: Arrange for the collection and disposal of the chemical waste through a licensed hazardous waste disposal company.[\[9\]](#)

Experimental Workflow for Handling **1,10-Decanediol Dimethacrylate**



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Caption: A procedural workflow for the safe handling of **1,10-Decanediol dimethacrylate**.

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